

In-Depth Technical Guide: Solubility of Bis-Mal-Lysine-PEG4-TFP Ester

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Compound of Interest

Compound Name: **Bis-Mal-Lysine-PEG4-TFP ester**

Cat. No.: **B3116533**

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For researchers, scientists, and drug development professionals, understanding the solubility of crosslinking agents is paramount for successful bioconjugation, formulation, and overall experimental reproducibility. This guide provides a comprehensive overview of the solubility characteristics of **Bis-Mal-Lysine-PEG4-TFP ester**, a heterobifunctional crosslinker widely used in the development of antibody-drug conjugates (ADCs) and other targeted therapeutics.

Core Compound Properties

Bis-Mal-Lysine-PEG4-TFP ester is a unique molecule featuring two maleimide groups and one amine-reactive 2,3,5,6-tetrafluorophenyl (TFP) ester. The maleimide groups selectively react with sulphydryl (thiol) groups, while the TFP ester efficiently acylates primary and secondary amines. A hydrophilic polyethylene glycol (PEG4) spacer enhances the solubility and flexibility of the linker, making it a versatile tool in bioconjugation.

Quantitative Solubility Data

Precise solubility is critical for preparing stock solutions and reaction mixtures. The following table summarizes the available quantitative and qualitative solubility data for **Bis-Mal-Lysine-PEG4-TFP ester** in various solvents.

Solvent	Quantitative Solubility	Molar Concentration (mM)	Remarks
Dimethyl Sulfoxide (DMSO)	100 mg/mL ^[1]	118.52 mM ^[1]	Ultrasonic assistance may be required for complete dissolution. ^[1] The compound is hygroscopic, and use of newly opened DMSO is recommended. ^[1]
Formulation (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)	≥ 2.5 mg/mL ^{[1][2]}	2.96 mM ^{[1][2]}	This formulation yields a clear solution. ^{[1][2]}
Methylene Chloride (DCM)	Soluble	Not available	Qualitative data from supplier information.
Acetonitrile (ACN)	Soluble	Not available	Qualitative data from supplier information.
Dimethylacetamide (DMAc)	Soluble	Not available	Qualitative data from supplier information.

It is important to note that for many common laboratory solvents, only qualitative solubility data is publicly available from suppliers. The PEG spacer generally imparts good aqueous solubility to molecules, but the overall solubility of **Bis-Mal-Lysine-PEG4-TFP ester** in purely aqueous buffers may be limited and should be determined empirically for specific applications.

Experimental Protocol: Determination of Solubility

To ascertain the precise solubility of **Bis-Mal-Lysine-PEG4-TFP ester** in a specific solvent or buffer system, the following protocol can be adapted.

Objective: To determine the saturation solubility of **Bis-Mal-Lysine-PEG4-TFP ester** in a chosen solvent.

Materials:

- **Bis-Mal-Lysine-PEG4-TFP ester**
- Solvent of interest (e.g., Water, PBS, Ethanol, DMF)
- Vortex mixer
- Thermostatic shaker or incubator
- Microcentrifuge
- Calibrated analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

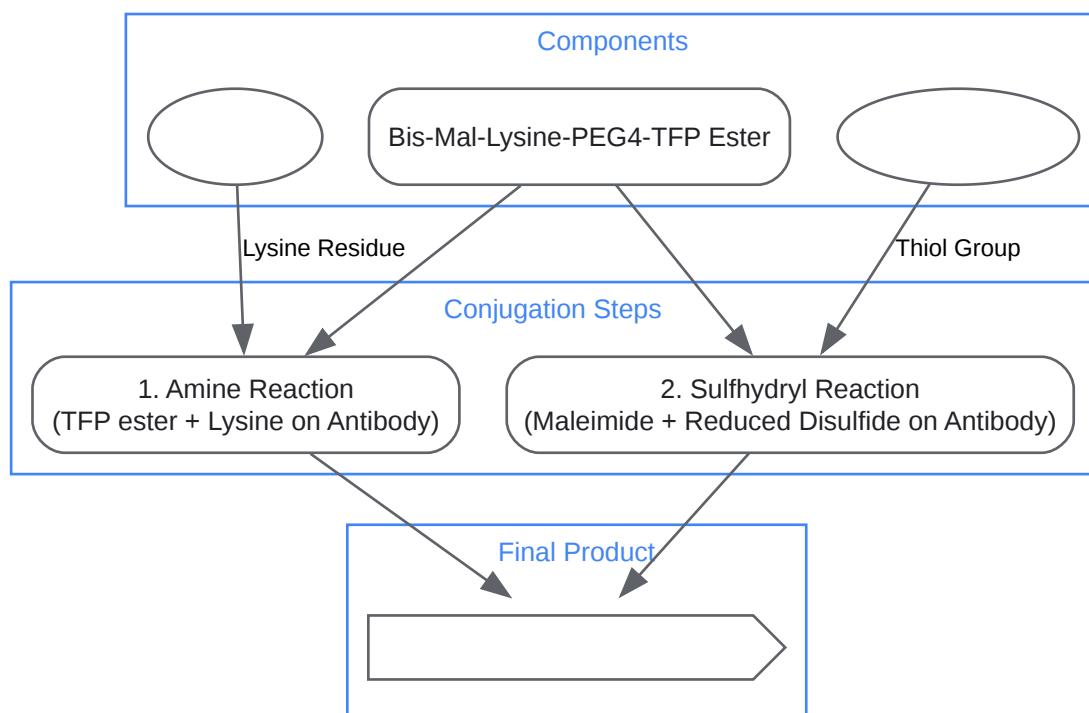
Procedure:

- Preparation of Supersaturated Solutions:
 - Weigh out an excess amount of **Bis-Mal-Lysine-PEG4-TFP ester** into several vials.
 - Add a precise volume of the chosen solvent to each vial to create a slurry.
- Equilibration:
 - Tightly cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
 - Allow the solutions to equilibrate for a sufficient period (typically 24-48 hours) to ensure saturation is reached. Continuous agitation is recommended.
- Phase Separation:

- After equilibration, centrifuge the vials at a high speed (e.g., 10,000 x g) for 15-20 minutes to pellet the excess, undissolved solid.
- Sample Preparation for Analysis:
 - Carefully aspirate a known volume of the clear supernatant without disturbing the pellet.
 - Dilute the supernatant with a known volume of the solvent to bring the concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted supernatant using a pre-validated HPLC method or UV-Vis spectrophotometry to determine the concentration of the dissolved compound. A standard curve of known concentrations of **Bis-Mal-Lysine-PEG4-TFP ester** should be prepared in the same solvent for accurate quantification.
- Calculation:
 - Calculate the solubility by multiplying the measured concentration by the dilution factor. The result can be expressed in mg/mL or mol/L.

Visualization of Applications

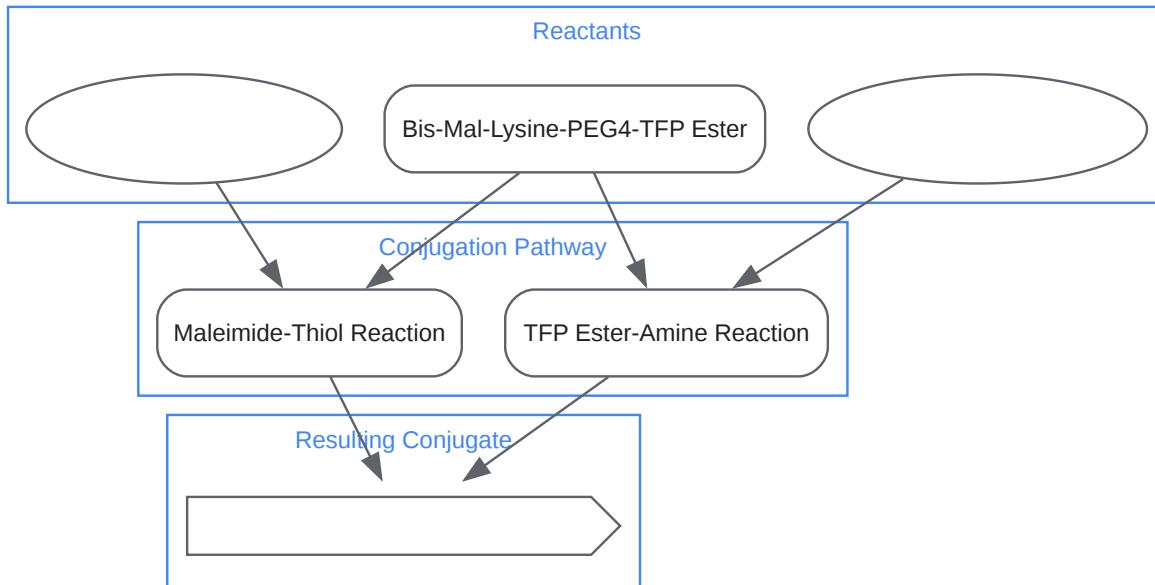
The unique tripartite structure of **Bis-Mal-Lysine-PEG4-TFP ester** lends itself to various applications in bioconjugation and drug delivery. The following diagrams illustrate some of these key uses.



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Workflow for Antibody-Drug Conjugate (ADC) Synthesis.

This diagram illustrates the sequential reaction steps for creating an ADC. The TFP ester of the linker reacts with lysine residues on the antibody, followed by the reaction of the maleimide groups with thiol groups on a drug payload or on the antibody itself after reduction of disulfide bonds.



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